

# Introduction: The Strategic Importance of a Core Heterocyclic Scaffold

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## Compound of Interest

Compound Name: *Methyl 6-bromopyrazine-2-carboxylate*

Cat. No.: *B1425071*

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**Methyl 6-bromopyrazine-2-carboxylate** (CAS No. 40155-34-8) is a pivotal heterocyclic building block in modern synthetic chemistry.<sup>[1][2]</sup> Its pyrazine core, functionalized with both a bromine atom and a methyl ester group, offers dual points for chemical modification, making it an exceptionally versatile intermediate. This guide provides a comprehensive overview for researchers and drug development professionals on the procurement, quality control, handling, and strategic application of this compound. With a molecular formula of C<sub>6</sub>H<sub>5</sub>BrN<sub>2</sub>O<sub>2</sub> and a molecular weight of approximately 217.02 g/mol, this reagent serves as a cornerstone in the synthesis of complex molecules, particularly in the pharmaceutical and agrochemical sectors.<sup>[1][2][3]</sup>

## Physicochemical & Structural Data

A thorough understanding of a reagent's physical and chemical properties is fundamental to its effective use in experimental design. The key characteristics of **Methyl 6-bromopyrazine-2-carboxylate** are summarized below.

Property	Value
CAS Number	40155-34-8[1]
Molecular Formula	C6H5BrN2O2[1][2]
Molecular Weight	217.02[2][4]
Exact Mass	215.953430[1]
Density	1.669 ± 0.06 g/cm <sup>3</sup> (at 20°C)[1][3]
Boiling Point	268.6 ± 35.0 °C (at 760 Torr)[1][3]
Flash Point	116.3 ± 25.9 °C[1][3]
Topological Polar Surface Area	52.1 Å <sup>2</sup> [1][3]

## Commercial Sourcing and Supplier Landscape

The accessibility and purity of starting materials are critical for reproducible research outcomes.

**Methyl 6-bromopyrazine-2-carboxylate** is available from a range of chemical suppliers, catering to different scales and purity requirements. When selecting a supplier, it is imperative to consider not only the listed purity but also the available analytical documentation (e.g., Certificate of Analysis) and the supplier's reputation.

Supplier	Purity	Notes
Shanghai Titan Scientific	Reagent Grade	A publicly listed company in China, noted as an OEM partner for major global firms. [1]
Manchester Organics	Not specified, product code X48436	Offers custom pack sizes and has a lead time of 4-6 weeks. [5]
Appretech Scientific Limited	≥ 98%	Specializes in preclinical candidate compounds and advanced intermediates.[2]
Guangzhou Yaoguang Tech.	98%	Manufactory supplier of pharmaceutical intermediates. [1][3]
HANGZHOU LEAP CHEM CO.	99.00%	Trader and supplier of a wide range of lab and biochemicals. [1][3]
Compound Net Biotechnology	95% (Industrial Grade)	Manufactory supplier.[1][3]
Vibrant Pharma Inc.	97%	Specifies storage at 2-8 °C.[4]

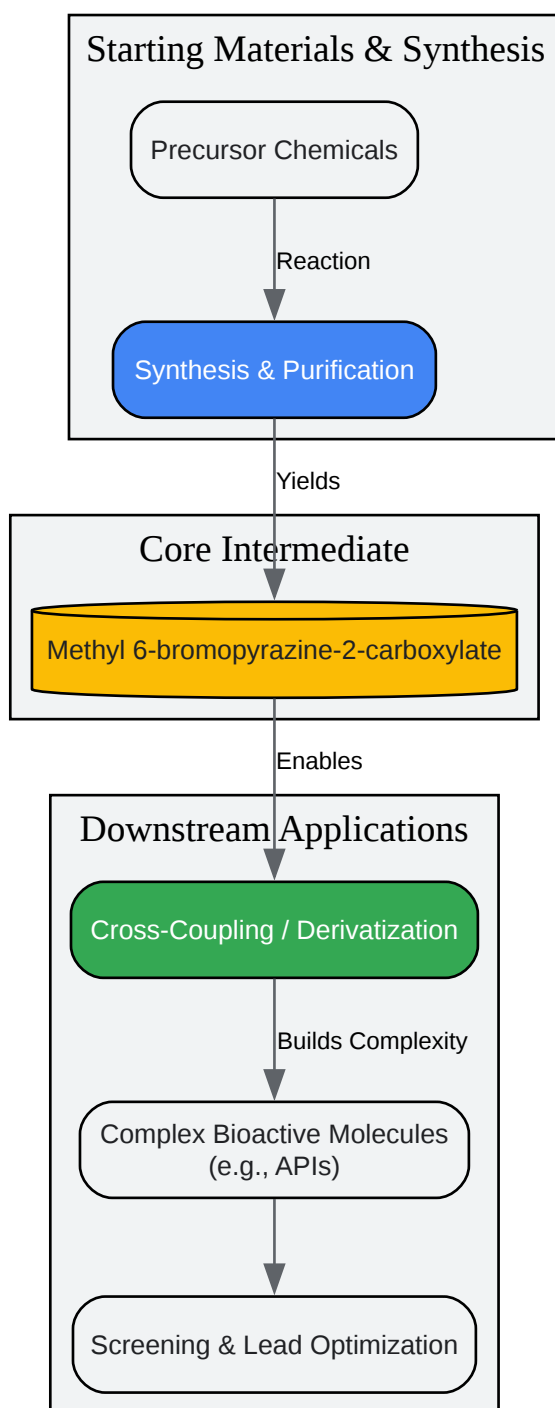
## Strategic Applications in Synthesis and Discovery

The utility of **Methyl 6-bromopyrazine-2-carboxylate** stems from its capacity to undergo a variety of chemical transformations, positioning it as a key intermediate in multi-step syntheses.

- **Pharmaceutical Development:** This compound is a crucial precursor in the synthesis of novel therapeutic agents. Its structure is incorporated into molecules targeting neurological disorders, as well as those with anti-inflammatory and anti-cancer properties.[6][7] The pyrazine ring is a common feature in bioactive molecules, and the bromine atom provides a reactive handle for cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig) to build molecular complexity.

- Agrochemical Chemistry: It is employed in the development of advanced agrochemicals, contributing to solutions for pest control and crop protection.[\[6\]](#)
- Material Science: The compound is also explored for its potential in creating novel materials, such as polymers and coatings, with enhanced properties.[\[6\]](#)[\[7\]](#)

The following diagram illustrates the logical flow of utilizing this intermediate in a typical drug discovery pipeline.



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Caption: Synthetic workflow from precursors to lead optimization.

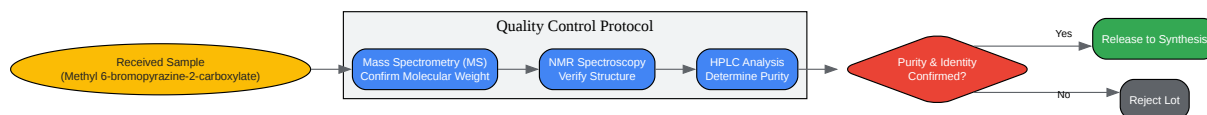
## Quality Control and Analytical Workflow

Ensuring the identity and purity of **Methyl 6-bromopyrazine-2-carboxylate** is a non-negotiable step before its inclusion in any synthetic protocol. A multi-step analytical approach is recommended for comprehensive validation.

#### Experimental Protocol: Standard QC Verification

- Identity Confirmation via Mass Spectrometry (MS):
  - Prepare a dilute solution of the compound in a suitable solvent (e.g., Methanol or Acetonitrile).
  - Infuse the sample into an ESI-MS (Electrospray Ionization Mass Spectrometer).
  - Confirm the presence of the molecular ion peak corresponding to the exact mass of the compound (~215.95 Da for the monoisotopic mass).[\[1\]](#)
- Structural Verification via Nuclear Magnetic Resonance (NMR):
  - Dissolve ~5-10 mg of the sample in a deuterated solvent (e.g., CDCl<sub>3</sub>).
  - Acquire <sup>1</sup>H and <sup>13</sup>C NMR spectra.
  - The resulting spectra should be consistent with the expected chemical shifts and coupling constants for the pyrazine ring protons and the methyl ester group.
- Purity Assessment via High-Performance Liquid Chromatography (HPLC):
  - Develop a suitable reversed-phase HPLC method (e.g., C18 column).
  - Prepare a standard solution of the compound at a known concentration.
  - Run the sample and integrate the peak areas. Purity is typically reported as the percentage area of the main peak relative to the total area of all peaks. Suppliers often offer purities ranging from 95% to over 99%.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

The following diagram outlines this mandatory quality control process.



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Caption: A self-validating QC workflow for incoming reagents.

## Safety, Handling, and Storage

Proper handling and storage are essential for maintaining the integrity of the reagent and ensuring laboratory safety.

Hazard Identification: According to GHS classifications, **Methyl 6-bromopyrazine-2-carboxylate** is associated with the following hazards:

- H303: May be harmful if swallowed.[1][3]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Safe Handling Protocols:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[1]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[8]
  - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[1]

- Respiratory Protection: If dust or aerosols are generated, use a NIOSH/MSHA approved respirator.
- General Hygiene: Wash hands thoroughly after handling.[1] Avoid breathing dust, fumes, or vapors.[1]

#### Storage Conditions:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[1][8]
- Keep away from incompatible materials such as strong oxidizing agents.
- For long-term stability, some suppliers recommend refrigeration (2-8 °C).[4]

## Conclusion

**Methyl 6-bromopyrazine-2-carboxylate** is more than a simple chemical; it is an enabling tool for innovation in drug discovery and material science. Its well-defined reactivity and commercial availability make it a reliable choice for researchers. By adhering to stringent quality control measures and safe handling practices, scientists can effectively leverage this versatile intermediate to construct novel molecules and advance their research programs.

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